

Application Notes and Protocols for Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate

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Compound of Interest

Compound Name: Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate

Cat. No.: B112421

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Abstract

Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate is a versatile bifunctional molecule commonly employed as a key building block in synthetic and medicinal chemistry. Its structure incorporates a piperidine core, a benzyl carbamate protecting group, and a reactive chlorosulfonyl moiety. This combination allows for the straightforward introduction of the piperidine-4-sulfonamide scaffold into a variety of molecules. This document provides detailed application notes and experimental protocols for the use of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate** in the synthesis of sulfonamide derivatives, with a focus on their potential application in drug discovery, particularly as inhibitors of dihydroceramide desaturase 1 (Des1).

Chemical Properties and Safety Information

Table 1: Physicochemical Properties of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate**^[1]

Property	Value
CAS Number	287953-54-2
Molecular Formula	C ₁₃ H ₁₆ ClNO ₄ S
Molecular Weight	317.79 g/mol
Appearance	White to off-white solid
Solubility	Soluble in Dichloromethane, Chloroform, and Ethyl Acetate.

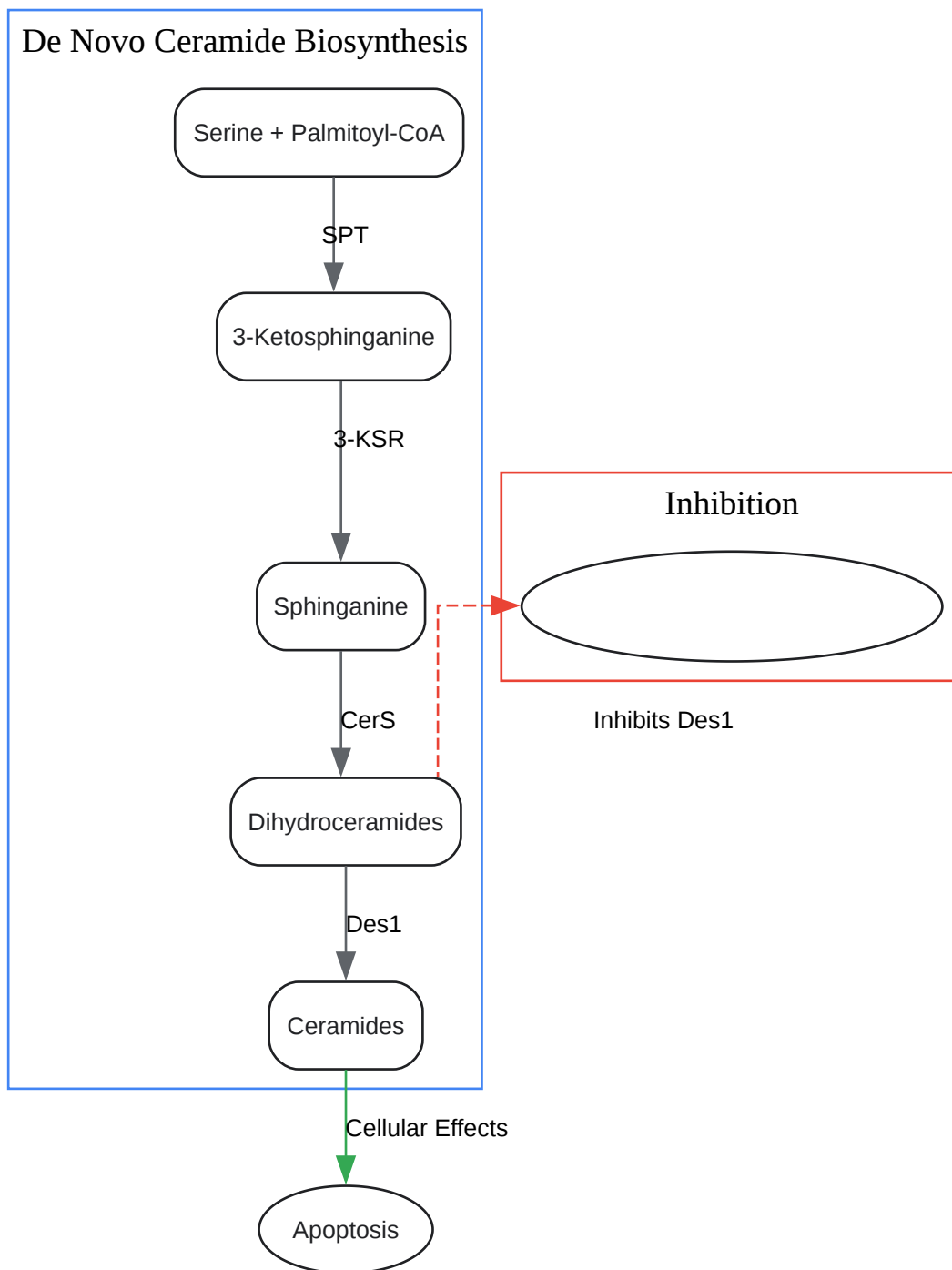
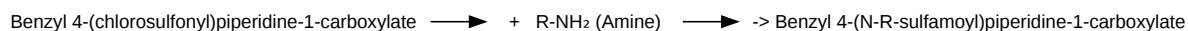
Safety Summary:

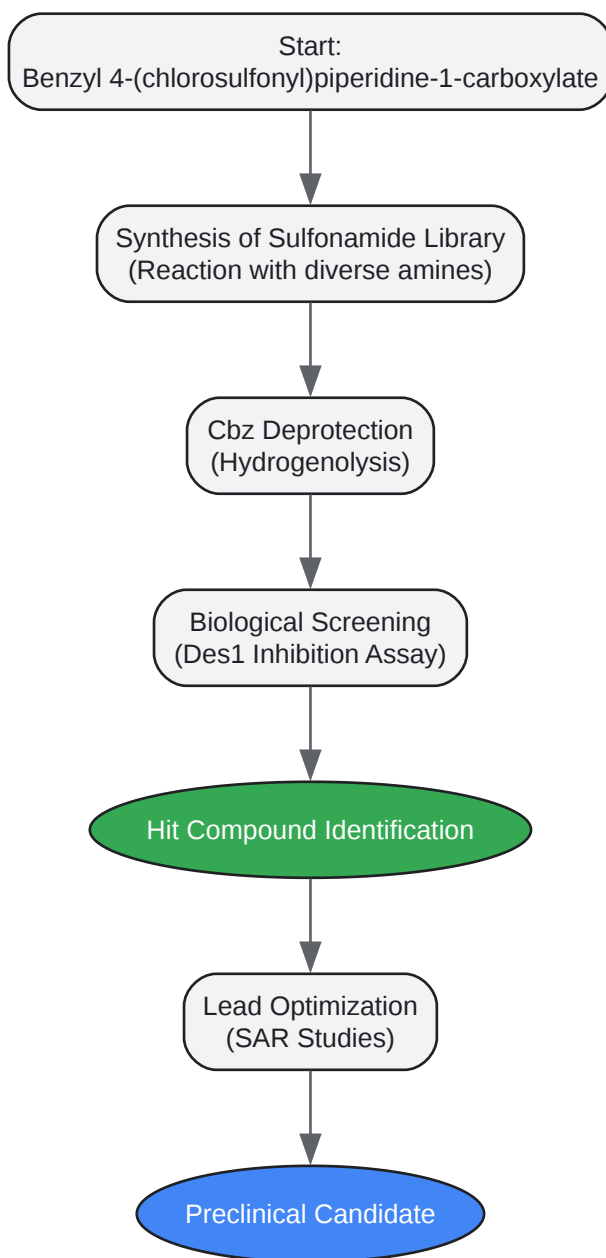
Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate is a reactive compound and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is classified as causing severe skin burns and eye damage.^[1] Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Applications in Organic Synthesis

The primary application of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate** is in the synthesis of N-substituted piperidine-4-sulfonamides. The reactive sulfonyl chloride group readily undergoes nucleophilic attack by primary and secondary amines to form stable sulfonamide bonds. The benzyl carbamate (Cbz) group serves as a protecting group for the piperidine nitrogen, which can be readily removed under standard hydrogenolysis conditions to allow for further functionalization.

General Reaction Scheme:





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References

- 1. Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate | C₁₃H₁₆ClNO₄S | CID 21931260 - PubChem [pubchem.ncbi.nlm.nih.gov]
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